

Application Notes and Protocols: TBPB as a Benzoylating Reagent for Aliphatic Amines

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For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl peroxybenzoate (**TBPB**) has emerged as a highly effective and chemoselective reagent for the N-benzoylation of aliphatic amines.[1][2] This methodology, developed by Yadav and Bhanage, offers a significant advancement in amide synthesis by proceeding under catalyst- and solvent-free conditions at room temperature.[1] The reaction is characterized by its high yields, broad substrate scope, and remarkable selectivity for aliphatic amines over aromatic amines and alcohols, making it a valuable tool in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals.[1]

Advantages of TBPB for Benzoylation

- Mild Reaction Conditions: The benzoylation occurs at room temperature without the need for a catalyst or solvent, simplifying the experimental setup and reducing environmental impact.
 [1]
- High Chemoselectivity: TBPB selectively benzoylates aliphatic amines in the presence of typically more reactive functional groups like aromatic amines and hydroxyls.[1] For instance, aniline, phenol, and hexanol do not react under these conditions.[1]
- Excellent Yields: The protocol consistently delivers high to excellent yields of the corresponding N-benzoylated products, typically in the range of 90-97%.[1]



- Broad Substrate Scope: The method is applicable to a wide variety of primary and secondary aliphatic amines, including benzylic, cyclic, and heterocyclic amines.
- Scalability: The procedure has been successfully demonstrated on a gram scale, indicating its potential for larger-scale synthetic applications.[1]

Data Presentation

The following tables summarize the quantitative data for the N-benzoylation of various aliphatic amines using **TBPB**.

Table 1: Benzoylation of Primary Aliphatic Amines

Entry	Amine Substrate	Time (h)	Yield (%)
1	n-Butylamine	3	95
2	iso-Butylamine	3	94
3	sec-Butylamine	3.5	93
4	tert-Butylamine	4	92
5	Cyclohexylamine	3	96
6	Benzylamine	2.5	97
7	4- Methoxybenzylamine	2.5	96
8	Furfurylamine	3	94

Table 2: Benzoylation of Secondary Aliphatic Amines



Entry	Amine Substrate	Time (h)	Yield (%)
1	Diethylamine	4	92
2	Di-n-propylamine	4	91
3	Di-n-butylamine	4.5	90
4	Piperidine	3.5	95
5	Morpholine	3.5	96
6	N-Methylbenzylamine	3	94

Experimental Protocols General Procedure for the N-Benzoylation of Aliphatic Amines

Materials:

- Aliphatic amine (1.0 mmol)
- tert-Butyl peroxybenzoate (TBPB) (1.2 mmol)
- Round-bottom flask (10 mL)
- · Magnetic stirrer and stir bar
- · Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Rotary evaporator
- · Silica gel for column chromatography



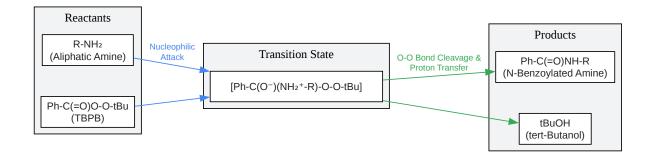
Procedure:

- To a 10 mL round-bottom flask, add the aliphatic amine (1.0 mmol).
- Add tert-butyl peroxybenzoate (1.2 mmol) to the flask.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, add ethyl acetate (10 mL) to the reaction mixture.
- Wash the organic layer with saturated sodium bicarbonate solution (2 x 10 mL) and then with brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., ethyl acetate/hexane) to afford the pure N-benzoylated amine.

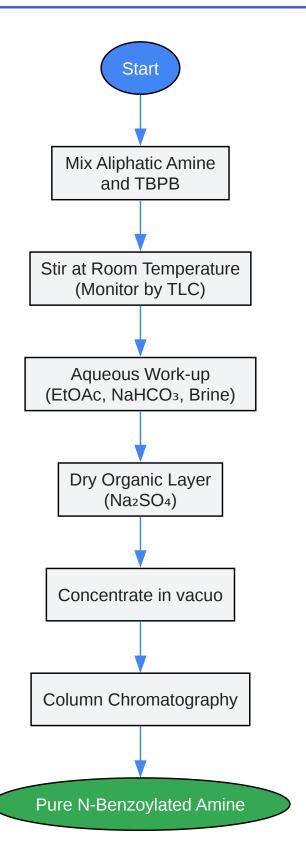
Proposed Reaction Mechanism

The reaction is proposed to proceed through a nucleophilic attack of the aliphatic amine on the electrophilic carbonyl carbon of **TBPB**. This is followed by the cleavage of the O-O bond and the elimination of tert-butanol to yield the N-benzoylated product. This non-radical pathway explains the high selectivity observed, as a radical mechanism would be less discriminate.









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References

- 1. tert-Butyl Peroxybenzoate Mediated Selective and Mild N-Benzoylation of Ammonia/Amines under Catalyst- and Solvent-Free Conditions [organic-chemistry.org]
- 2. tert-butyl peroxybenzoate, TBPB [organic-chemistry.org]
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